

# Spectroscopic Showdown: Confirming the Structure of Synthesized 3-Decene

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## Compound of Interest

Compound Name: 3-Decene

Cat. No.: B8702907

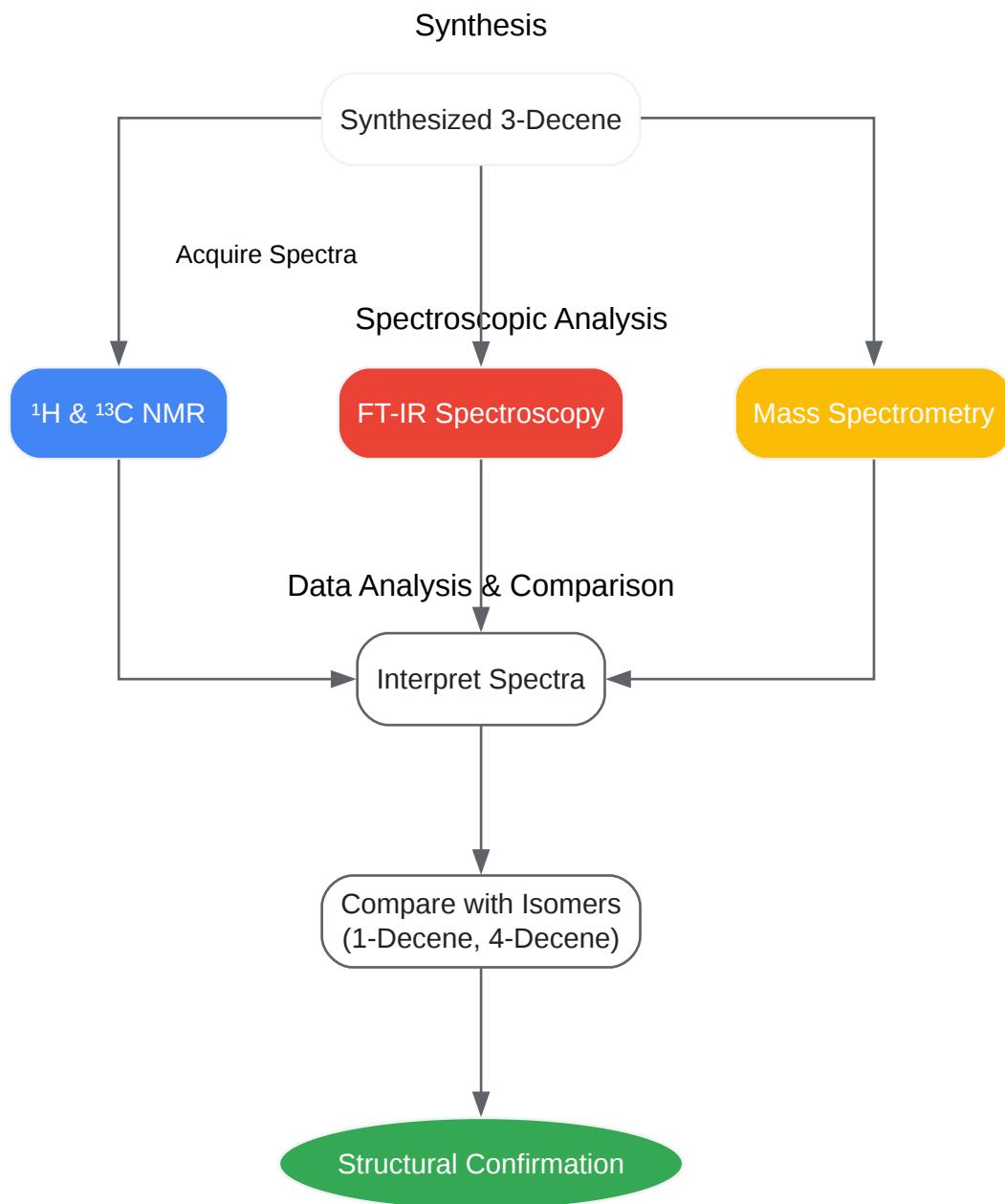
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## A Comparative Guide to the Spectroscopic Analysis of **3-Decene** and Its Isomers

For researchers in organic synthesis and drug development, unambiguous structural confirmation of a synthesized molecule is paramount. This guide provides a comprehensive comparison of the spectroscopic data for **3-decene** against its common isomers, 1-decene and 4-decene, offering a practical framework for structural verification using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS). By presenting experimental and predicted data, this guide equips scientists with the necessary tools to confidently identify their synthesized products.

## Workflow for Structural Confirmation

The following diagram outlines the systematic workflow for the spectroscopic analysis and structural confirmation of synthesized **3-decene**.



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